

## 3-Chloro-1-methoxyheptane: An Obscure Compound with Limited Available Data

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### Compound of Interest

Compound Name: 3-Chloro-1-methoxyheptane

Cat. No.: B15467044

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Researchers, scientists, and drug development professionals may find a significant gap in the scientific literature concerning the discovery, history, and detailed experimental protocols for **3-Chloro-1-methoxyheptane**. Despite its clear chemical structure and identification in chemical databases, a comprehensive search of public scientific records, including journals, patents, and technical data repositories, reveals a notable absence of in-depth information regarding this specific compound.

Currently, available information is limited to basic chemical identifiers and computed properties. **3-Chloro-1-methoxyheptane** is registered under the CAS number 53970-69-7 and has the molecular formula  $C_8H_{17}ClO$ .<sup>[1]</sup> Public databases, such as PubChem, provide computed data on its molecular weight, structure, and other physicochemical properties. However, these resources lack any curated experimental data, historical accounts of its synthesis, or descriptions of its biological activity.

The absence of dedicated research articles or patents suggests that **3-Chloro-1-methoxyheptane** has not been a compound of significant scientific or commercial interest to date. General synthetic methods for chloro-methoxy alkanes exist, but no specific experimental protocols for the preparation and purification of **3-Chloro-1-methoxyheptane** could be retrieved from the available literature. Consequently, information regarding its discovery, the individuals or institutions involved, and the timeline of its first synthesis remains unknown.

Furthermore, the core requirements for a detailed technical guide, including experimental methodologies, quantitative data from empirical studies, and any associated signaling

pathways or biological interactions, cannot be fulfilled due to the dearth of primary research on this molecule.

## Physicochemical Properties (Computed)

While experimentally determined data is unavailable, the following table summarizes the computed physicochemical properties of **3-Chloro-1-methoxyheptane** as found in public chemical databases. It is crucial to note that these are theoretical values and may not reflect experimentally verified measurements.

Property	Value	Source
Molecular Formula	C8H17ClO	PubChem[1]
IUPAC Name	3-chloro-1-methoxyheptane	PubChem[1]
CAS Number	53970-69-7	PubChem[1]
Molecular Weight	164.67 g/mol	PubChem[1]

## Conclusion

In summary, **3-Chloro-1-methoxyheptane** remains an enigmatic compound within the scientific landscape. There is no available information to construct a historical narrative of its discovery or to provide detailed, validated experimental protocols for its synthesis and characterization. The lack of published research also means there are no known signaling pathways or specific biological activities associated with it. For researchers and professionals in drug development, this compound represents a blank slate, with its potential properties and applications yet to be explored and documented in the scientific literature. Any party interested in this compound would likely need to undertake foundational research to establish its synthesis, purification, and characterization from first principles.

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## References

- 1. 3-Chloro-1-methoxyheptane | C<sub>8</sub>H<sub>17</sub>ClO | CID 12426340 - PubChem [pubchem.ncbi.nlm.nih.gov]
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